

Essential Safety and Logistical Information for Handling TAS-120

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial guidance on the safe handling of **TAS-120** (futibatinib), a potent FGFR inhibitor, in a laboratory setting. Adherence to these procedures is essential to minimize exposure and ensure a safe working environment. The recommendations are based on a conservative approach, treating **TAS-120** as a potent compound, especially given the conflicting information in available Safety Data Sheets (SDS).

Personal Protective Equipment (PPE)

A risk-based approach, such as control banding, is recommended for managing occupational exposure to potent compounds like **TAS-120**, particularly for investigational drugs with limited public toxicological data.[1][2][3][4] The following table summarizes the recommended PPE for various laboratory activities involving **TAS-120**.



Activity	Recommended PPE	Rationale
Weighing and Dispensing (as a powder)	- Chemical fume hood or other ventilated enclosure- Disposable lab coat with tight cuffs- Double gloves (e.g., nitrile)- Safety glasses with side shields or chemical splash goggles	High risk of aerosolization and inhalation of potent powders. Full respiratory protection may be necessary based on a risk assessment.[5] Double gloving provides an extra barrier.
Solution Preparation	- Chemical fume hood or other ventilated enclosure- Lab coat- Safety glasses with side shields or chemical splash goggles- Chemical-resistant gloves (e.g., nitrile)	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills still exists. [5]
General Laboratory Handling (in solution)	- Lab coat- Safety glasses- Single pair of chemical- resistant gloves	Minimum level of protection for handling dilute solutions.

Standard Operating Procedure for Handling TAS-120

1. Preparation:

- Review Safety Information: Before beginning any work, thoroughly review the compound's SDS and any other available safety information.
- Designated Area: All work with TAS-120 should be conducted in a designated area, such as
 a chemical fume hood, to contain any potential spills or aerosols.
- Spill Kit: Ensure a spill kit appropriate for chemical spills is readily available.

2. Handling:

Avoid Inhalation and Contact: Take all necessary precautions to avoid inhaling TAS-120 powder or allowing the compound to come into contact with skin or eyes.[1]



- Ventilation: Use adequate ventilation, such as a certified chemical fume hood, especially when handling the solid form of the compound.[1]
- 3. Emergency Procedures:
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water.

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- In Case of Eye Contact: Rinse cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so and continue rinsing.[1]
- In Case of Inhalation: Move the individual to fresh air and ensure they are in a comfortable position for breathing.[1]

Donning and Doffing of PPE

Properly putting on (donning) and taking off (doffing) PPE is critical to prevent contamination. The following workflow illustrates the correct sequence.



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PPE Donning and Doffing Sequence

Disposal Plan

The disposal of **TAS-120** and all contaminated materials must be handled with care to prevent environmental contamination and accidental exposure.[5]



- Unused/Expired Compound:
 - Do not dispose of down the drain or in regular trash.[5]
 - Collect in a clearly labeled, sealed container.[5]
 - Dispose of through a certified hazardous waste vendor.[5]
- Contaminated Labware (e.g., vials, pipette tips):
 - Collect in a designated, puncture-resistant, and sealed container.
 - Label as "Hazardous Waste" with the name of the compound.[5]
- Contaminated PPE (e.g., gloves, lab coat):
 - Carefully doff PPE to avoid self-contamination.[5]
 - Place in a sealed bag or container labeled as hazardous waste.[5]
- Aqueous Waste:
 - Collect in a sealed, labeled container.[5]
 - Do not mix with other waste streams unless compatibility has been confirmed.[5]

By implementing these safety and logistical measures, researchers can handle **TAS-120** responsibly, minimizing risks and ensuring a safe and productive research environment.

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